

# An In-depth Technical Guide to Scandium Nitrate: CAS Number and Safety Data

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## Compound of Interest

Compound Name: *Scandium nitrate*

Cat. No.: *B080576*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identification, properties, and safety data of **scandium nitrate**. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling, use, and disposal of this compound.

## Chemical Identification and Properties

**Scandium nitrate** is an inorganic compound with the chemical formula  $\text{Sc}(\text{NO}_3)_3$ . It is a scandium salt of nitric acid and is commonly available in its hydrated form. The CAS number for the anhydrous form is 13465-60-6.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is important to note that hydrated forms may have different CAS numbers; for example, scandium(III) nitrate hydrate is associated with CAS number 107552-14-7.

The following table summarizes the key chemical and physical properties of **scandium nitrate**.

Property	Value	Reference
Chemical Formula	Sc(NO <sub>3</sub> ) <sub>3</sub>	[3]
CAS Number (Anhydrous)	13465-60-6	[1][2][3][4]
Molar Mass (Anhydrous)	230.97 g/mol	[3][5]
Appearance	White to off-white crystalline solid/powder	[1][6]
Solubility	Soluble in water and ethanol	[3][6]
Decomposition	Decomposes upon heating to form scandium oxide and nitrogen oxides.[6]	[6]

## Safety and Hazard Information

**Scandium nitrate** is classified as a hazardous substance. It is a strong oxidizer and can intensify fires.[5][7] It is also known to be an irritant to the skin, eyes, and respiratory tract.[1][5]

## Hazard Identification and GHS Classification

The following table outlines the GHS hazard classifications for **scandium nitrate**.

Hazard Class	Category	Hazard Statement
Oxidizing Solids	Category 2	H272: May intensify fire; oxidizer[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5][8]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[5][8]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[5][8]
Carcinogenicity	Category 2	H350: May cause cancer[5]

## Toxicological Data

Limited specific toxicological data for **scandium nitrate** is available. However, information on related compounds and general nitrate toxicity provides insight into its potential health effects. The toxicity of nitrates is primarily due to their vasodilating properties and their ability to form methemoglobin.<sup>[9]</sup> For scandium chloride, the intraperitoneal and oral LD50s in rodents are reported as 755 mg/kg and 4000 mg/kg, respectively.<sup>[9]</sup>

Exposure Route	Health Effects
Inhalation	May cause respiratory tract irritation. <sup>[1][5]</sup>
Skin Contact	Causes skin irritation. <sup>[5][8]</sup> May cause inflammation in some individuals. <sup>[9]</sup> Entry through wounds may lead to systemic injury. <sup>[9]</sup>
Eye Contact	Causes serious eye irritation. <sup>[5][8]</sup>
Ingestion	May be harmful. <sup>[1]</sup> Can cause dizziness, abdominal cramps, vomiting, and convulsions. <sup>[1]</sup>

## Experimental Protocols

### General Protocol for Safe Handling of Scandium Nitrate in a Laboratory Setting

This protocol outlines the essential steps for the safe handling of **scandium nitrate** powder in a research environment.

#### 1. Personal Protective Equipment (PPE):

- Wear a lab coat, nitrile gloves, and chemical safety goggles.
- For procedures that may generate dust, use a NIOSH-approved respirator with a particulate filter.

#### 2. Engineering Controls:

- Handle **scandium nitrate** powder in a certified chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.

### 3. Handling and Dispensing:

- Before use, carefully inspect the container for any damage.
- Avoid creating dust when handling the powder. Use a spatula for transferring the solid.
- Keep the container tightly closed when not in use.
- Avoid contact with combustible materials, reducing agents, and strong acids.

### 4. Waste Disposal:

- Dispose of **scandium nitrate** waste and contaminated materials in a designated, labeled hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

### 5. Spill Response:

- In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.

## Protocol for the Synthesis of a Scandium Complex Using Scandium Nitrate

This protocol is a generalized example for the synthesis of a scandium-bipyridine complex, based on literature procedures.

Objective: To synthesize a scandium-bipyridine complex from hydrated **scandium nitrate**.

**Materials:**

- Hydrated **scandium nitrate** ( $\text{Sc}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ )
- 2,2'-bipyridine
- Ethanol

**Procedure:**

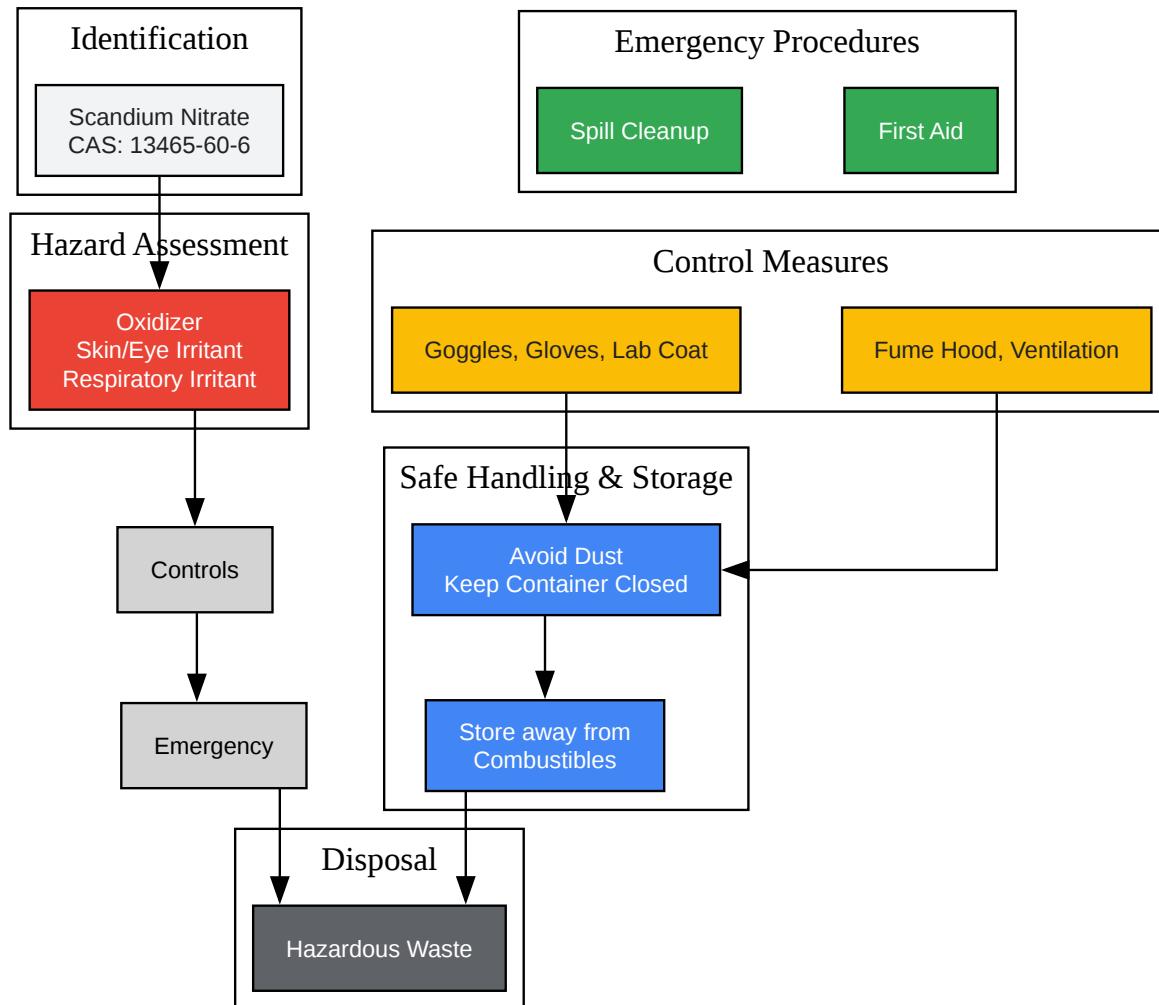
- In a chemical fume hood, prepare a dilute solution of hydrated **scandium nitrate** in hot ethanol.
- In a separate flask, prepare a solution of 2,2'-bipyridine in hot ethanol.
- Slowly add the 2,2'-bipyridine solution to the **scandium nitrate** solution with stirring.
- Allow the reaction mixture to cool slowly to room temperature to facilitate crystallization.
- Isolate the resulting crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.
- Dry the crystals under vacuum.

**Safety Precautions:**

- Perform all steps in a well-ventilated chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves.
- Ethanol is flammable; keep away from ignition sources.

## Visualizations

The following diagrams illustrate key safety and experimental workflows related to **scandium nitrate**.

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